

Comparative Guide to ZMYND19 Protein-Protein Interactions

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Compound of Interest

Compound Name: *Zndm19*

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This guide provides a comparative analysis of the experimentally confirmed protein-protein interactions of Zinc Finger MYND-Type Containing 19 (ZMYND19). It includes details of the experimental methodologies used to validate these interactions and compares them with alternative protein interactions for the respective binding partners.

I. ZMYND19 Protein-Protein Interaction Landscape

ZMYND19, also known as MIZIP, is a protein implicated in various cellular processes, including signal transduction and cytoskeletal regulation. Its function is mediated through interactions with a diverse set of proteins. The primary, experimentally validated interacting partners of ZMYND19 are:

- Melanin-concentrating hormone receptor 1 (MCHR1): A G protein-coupled receptor involved in the regulation of energy homeostasis.
- α -Tubulin and β -Tubulin: The fundamental components of microtubules, crucial for cytoskeletal structure and function.
- Raptor (Regulatory-associated protein of mTOR): A key component of the mTORC1 complex, a central regulator of cell growth and metabolism.
- MKLN1 (Muskelin 1): A component of the CTLH E3 ubiquitin ligase complex.

- RagA/C: Ras-related GTP-binding proteins that are part of the Rag GTPase heterodimer, which recruits mTORC1 to the lysosome.

These interactions have been primarily identified and confirmed through co-immunoprecipitation and yeast two-hybrid assays.

II. Quantitative Comparison of Protein Interactions

While direct quantitative binding affinities for ZMYND19 interactions are not extensively documented in publicly available literature, the strength of these interactions can be inferred from the experimental evidence. This table summarizes the known interactions of ZMYND19 and provides a comparison with alternative interactors of its binding partners for which quantitative data is available.

Bait Protein	ZMYND19 Interacting Partner	Experimental Evidence of Interaction with ZMYND19	Alternative Interacting Partner	Method of Alternative Interaction Analysis	Binding Affinity (Kd) of Alternative Interaction
ZMYND19	MCHR1	Yeast Two-Hybrid	MCH (agonist)	Radioligand Binding Assay	0.16 nM[1]
SNAP 94847 (antagonist)	Radioligand Binding Assay	530 pM[1]			
AZD1979 (antagonist)	Not specified	IC50 of ~12 nM[1]			
ZMYND19	α/β -Tubulin	Co-immunoprecipitation	MAP2	Nitrocellulose Binding Assay	Not specified
Tau	Nitrocellulose Binding Assay	Not specified			
DCX (Doublecortin)	Not specified	Not specified			
ZMYND19	Raptor	Robust Co-immunoprecipitation[2]	4E-BP1	Co-immunoprecipitation	Not specified
p70S6K	Co-immunoprecipitation	Not specified			
NPRL2	Co-immunoprecipitation	Not specified			

ZMYND19	MKLN1	Co-immunoprecipitation[3]	MAEA	Co-immunoprecipitation	Not specified
ZMYND19	RagA/C	Co-immunoprecipitation[2]	mTORC1	Co-immunoprecipitation	Not specified

III. Experimental Protocols

Detailed methodologies for the key experiments cited in the confirmation of ZMYND19 protein-protein interactions are provided below.

1. Co-immunoprecipitation (Co-IP) for ZMYND19-Raptor-MKLN1 Complex

This protocol is adapted from studies confirming the interaction between ZMYND19, Raptor, and MKLN1.[2][3]

- Cell Culture and Transfection:
 - HEK293T cells are cultured in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin.
 - Cells are transiently transfected with plasmids encoding FLAG-tagged ZMYND19, Myc-tagged Raptor, and other relevant constructs using a suitable transfection reagent (e.g., Lipofectamine).
- Cell Lysis:
 - 48 hours post-transfection, cells are washed with ice-cold phosphate-buffered saline (PBS) and lysed in IP lysis buffer (e.g., 50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1% NP-40, 1 mM EDTA, supplemented with protease and phosphatase inhibitors).
 - Lysates are incubated on ice for 30 minutes with periodic vortexing and then clarified by centrifugation at 14,000 x g for 15 minutes at 4°C.
- Immunoprecipitation:

- The supernatant (cell lysate) is pre-cleared by incubating with protein A/G agarose beads for 1 hour at 4°C.
- The pre-cleared lysate is then incubated with anti-FLAG M2 affinity gel overnight at 4°C with gentle rotation to immunoprecipitate FLAG-ZMYND19 and its interacting proteins.
- Washing and Elution:
 - The beads are washed three to five times with ice-cold IP lysis buffer to remove non-specific binding proteins.
 - The protein complexes are eluted from the beads by boiling in SDS-PAGE sample buffer for 5-10 minutes.
- Western Blotting:
 - The eluted proteins are separated by SDS-PAGE, transferred to a PVDF membrane, and immunoblotted with specific antibodies against the Myc-tag (for Raptor) and other proteins of interest.

2. Yeast Two-Hybrid (Y2H) Assay for ZMYND19-MCHR1 Interaction

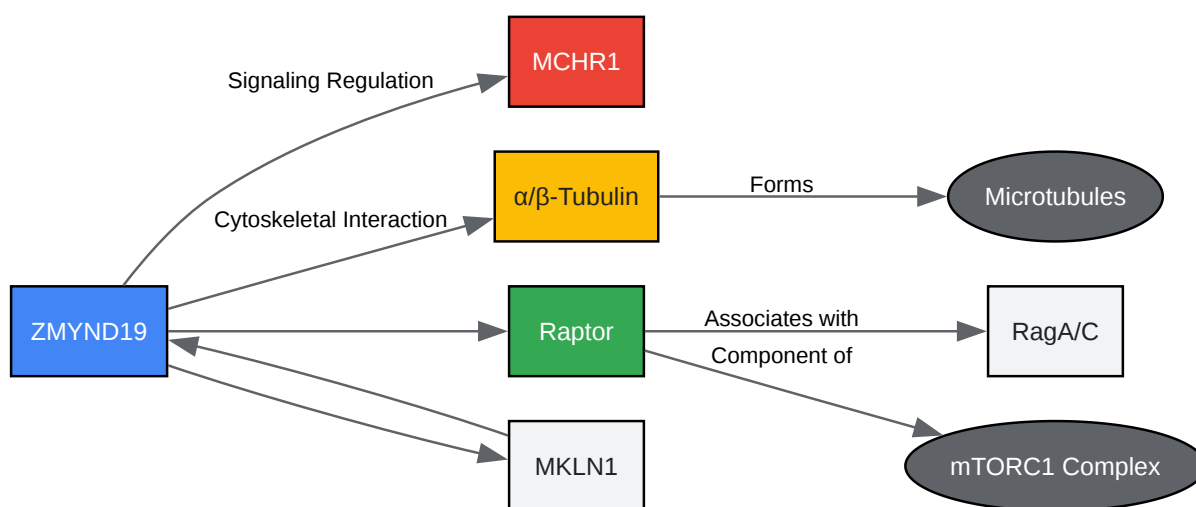
This generalized protocol is based on standard procedures for investigating interactions between a membrane protein (MCHR1) and a cytosolic protein (ZMYND19).

- Vector Construction:
 - The coding sequence of the C-terminus of MCHR1 is cloned into a bait vector (e.g., pGBKT7) to create a fusion with the GAL4 DNA-binding domain (BD).
 - The full-length coding sequence of ZMYND19 is cloned into a prey vector (e.g., pGADT7) to create a fusion with the GAL4 activation domain (AD).
- Yeast Transformation and Mating:
 - The bait and prey plasmids are transformed into separate haploid yeast strains of opposite mating types (e.g., AH109 and Y187).

- The transformed yeast strains are mated to generate diploid yeast containing both bait and prey plasmids.
- Interaction Screening:
 - Diploid yeast cells are plated on selective media lacking specific nutrients (e.g., tryptophan, leucine, histidine, and adenine) to select for colonies where the bait and prey proteins interact.
 - Interaction between the bait and prey proteins reconstitutes a functional GAL4 transcription factor, which drives the expression of reporter genes (e.g., HIS3, ADE2, lacZ), allowing the yeast to grow on the selective media.
- Confirmation of Interaction:
 - Positive interactions are confirmed by performing a β -galactosidase assay, where the production of a blue color indicates a positive interaction.

IV. Visualizations

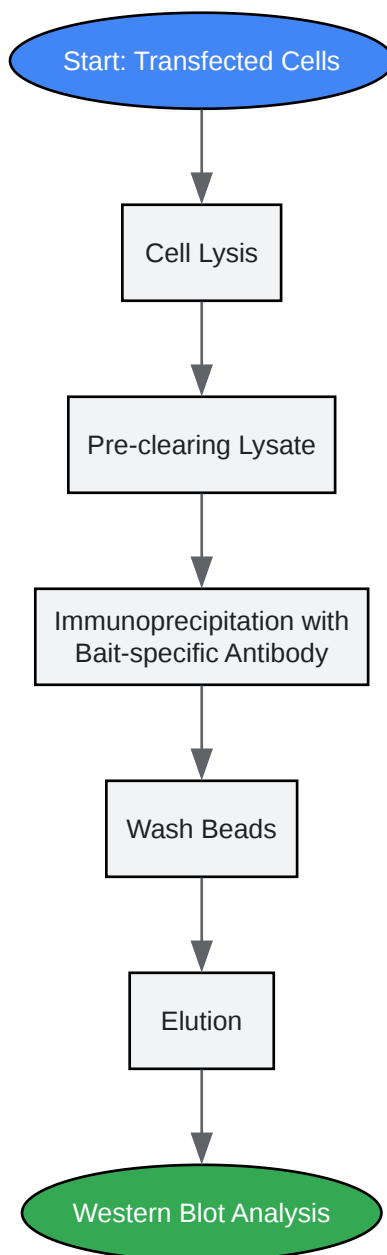
ZMYND19 Interaction Pathway



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Caption: ZMYND19 interacts with key proteins in signaling and cytoskeletal pathways.

Experimental Workflow for Co-immunoprecipitation



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Caption: A streamlined workflow for confirming protein-protein interactions via Co-IP.

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